

# Enzymatic conversion of Sophorabioside to Sophoricoside using $\alpha$ -L-rhamnosidase

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## Compound of Interest

Compound Name: Sophorabioside

Cat. No.: B1589151

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## Application Note: Enzymatic Production of Sophoricoside

### Abstract

Sophoricoside, an isoflavone glycoside found in *Sophora japonica*, exhibits greater bioavailability and more potent pharmacological activities, including anti-inflammatory, anti-cancer, and anti-osteoporotic effects, compared to its precursor, **Sophorabioside**.<sup>[1][2][3][4]</sup>

This application note provides a detailed protocol for the enzymatic conversion of **Sophorabioside** to Sophoricoside using  $\alpha$ -L-rhamnosidase from *Chloroflexus aurantiacus*. This biotransformation offers a specific, efficient, and selective method for enhancing the therapeutic potential of *Sophora japonica* extracts. The optimal reaction conditions and a step-by-step protocol for laboratory-scale production and analysis are presented.

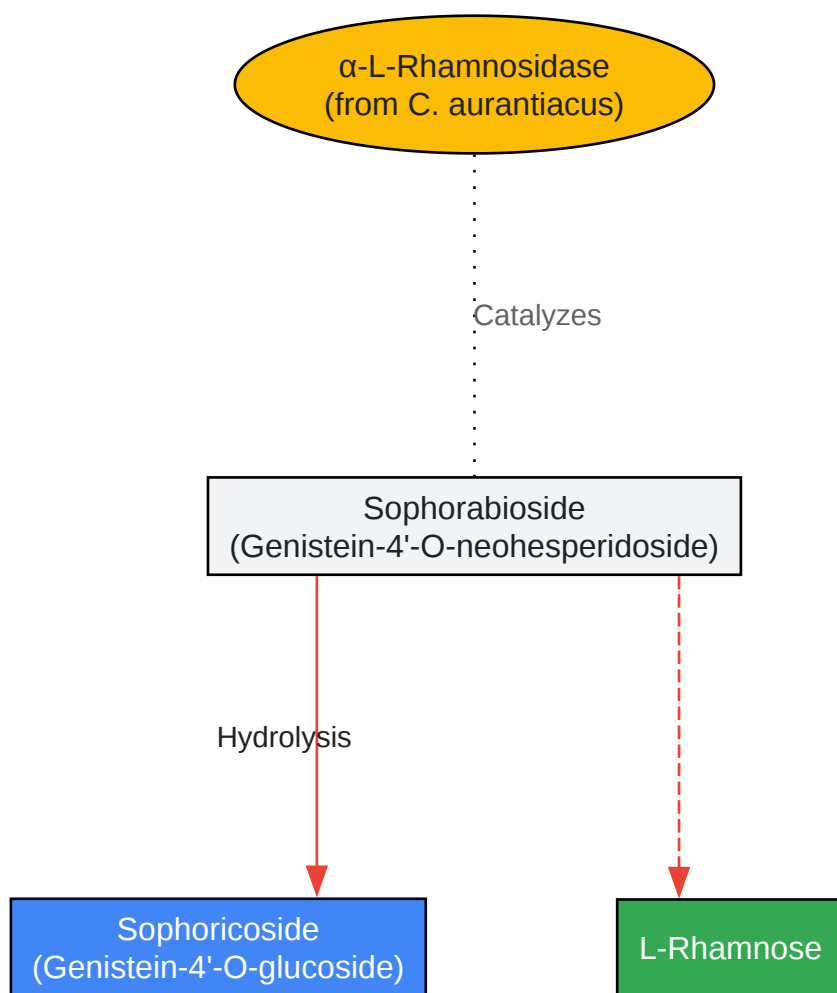
### Introduction

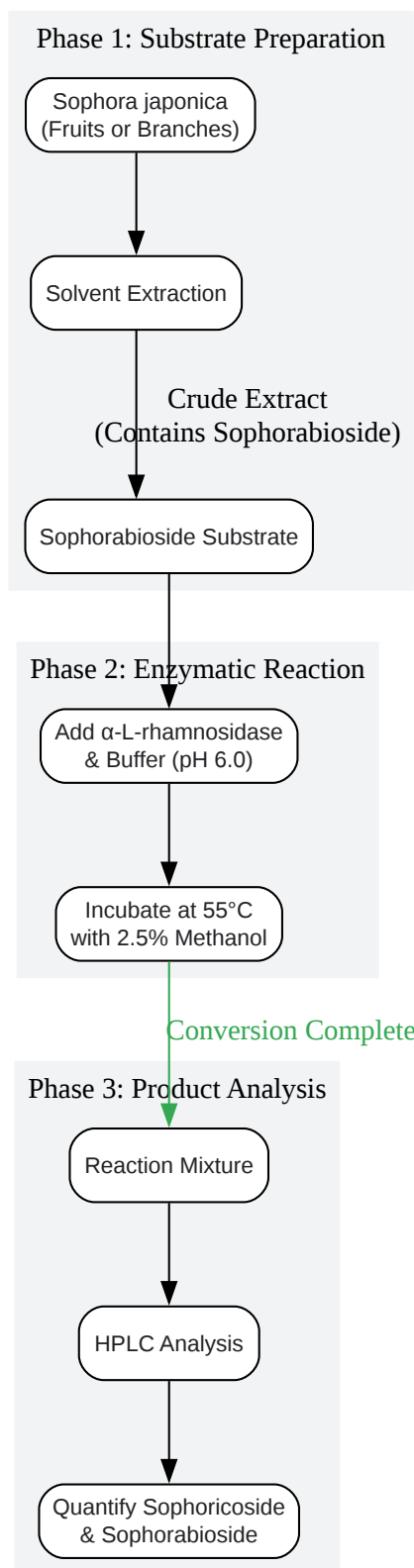
*Sophora japonica* L. (Japanese pagoda tree) is a medicinal herb widely used in East Asia, rich in bioactive flavonoids such as **Sophorabioside** and Sophoricoside.<sup>[1][5]</sup> Sophoricoside (genistein-4'-O-glucoside) is recognized as a more therapeutically active form due to its higher bioavailability.<sup>[2][3][4]</sup> The enzymatic conversion of **Sophorabioside**, which is often more abundant in plant extracts, into the more valuable Sophoricoside is a key strategy for developing functional foods and pharmaceutical products with enhanced efficacy.<sup>[1][3]</sup>

$\alpha$ -L-rhamnosidases (EC 3.2.1.40) are glycoside hydrolases that specifically cleave terminal  $\alpha$ -L-rhamnose residues from various natural glycosides.[6][7] This specific catalytic activity makes them ideal biocatalysts for the targeted conversion of **Sophorabioside** to Sophoricoside. Research has demonstrated that  $\alpha$ -L-rhamnosidase from *Chloroflexus aurantiacus* is highly effective for this transformation, showing excellent selectivity for neohesperidose-containing flavonoids like **Sophorabioside**. [1][2]

## Principle of the Reaction

The enzymatic reaction involves the specific hydrolysis of the terminal  $\alpha$ -L-rhamnosyl linkage from **Sophorabioside**. The  $\alpha$ -L-rhamnosidase enzyme catalyzes this cleavage, releasing L-rhamnose and yielding Sophoricoside as the final product. This targeted deglycosylation enhances the bioactivity of the parent molecule.





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